

Personal protective equipment for handling Kdm4C-IN-1

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Compound of Interest

Compound Name: Kdm4C-IN-1

Cat. No.: B15584669

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Essential Safety and Handling Guide for Kdm4C-IN-1

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of the Potent KDM4C Inhibitor, **Kdm4C-IN-1**.

This document provides critical safety and logistical information for the handling of **Kdm4C-IN-1**, a potent inhibitor of the histone lysine demethylase 4C (KDM4C). Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of your research.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are the first line of defense against potential exposure to **Kdm4C-IN-1**. The following table summarizes the required PPE and recommended laboratory setup.

Category	Requirement	Specifications and Best Practices
Engineering Controls	Fume Hood	All handling of Kdm4C-IN-1 powder and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
Hand Protection	Nitrile Gloves	Wear standard laboratory nitrile gloves. Double gloving is recommended when handling the pure compound or concentrated solutions. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Approved safety glasses with side shields are mandatory. For splash hazards, chemical safety goggles are recommended.
Skin and Body Protection	Laboratory Coat	A standard laboratory coat should be worn at all times. Ensure it is fully buttoned.
Respiratory Protection	Not generally required	If working outside of a fume hood or if aerosolization is possible, a NIOSH-approved respirator may be necessary. Consult your institution's environmental health and safety department.

Operational Plan: Step-by-Step Handling and Storage

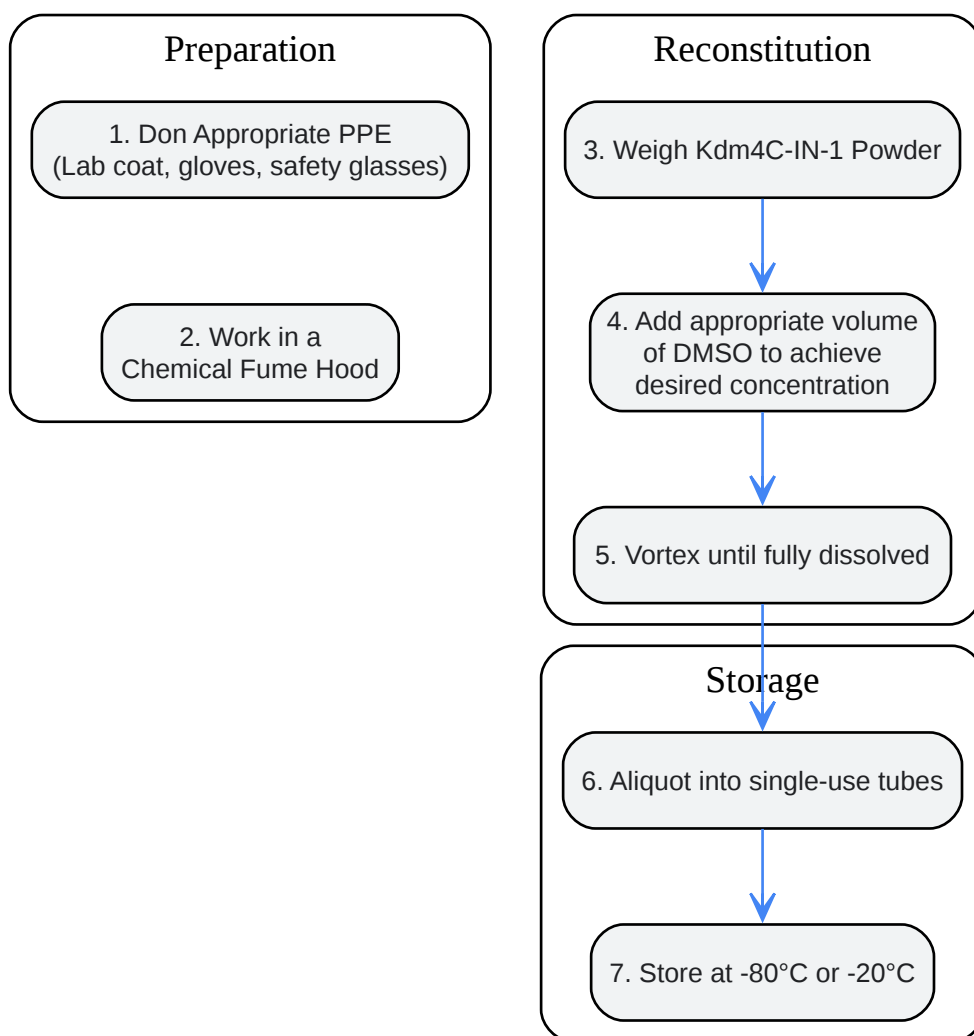
Strict adherence to the following procedures will ensure the safe and effective use of **Kdm4C-IN-1** in a laboratory setting.

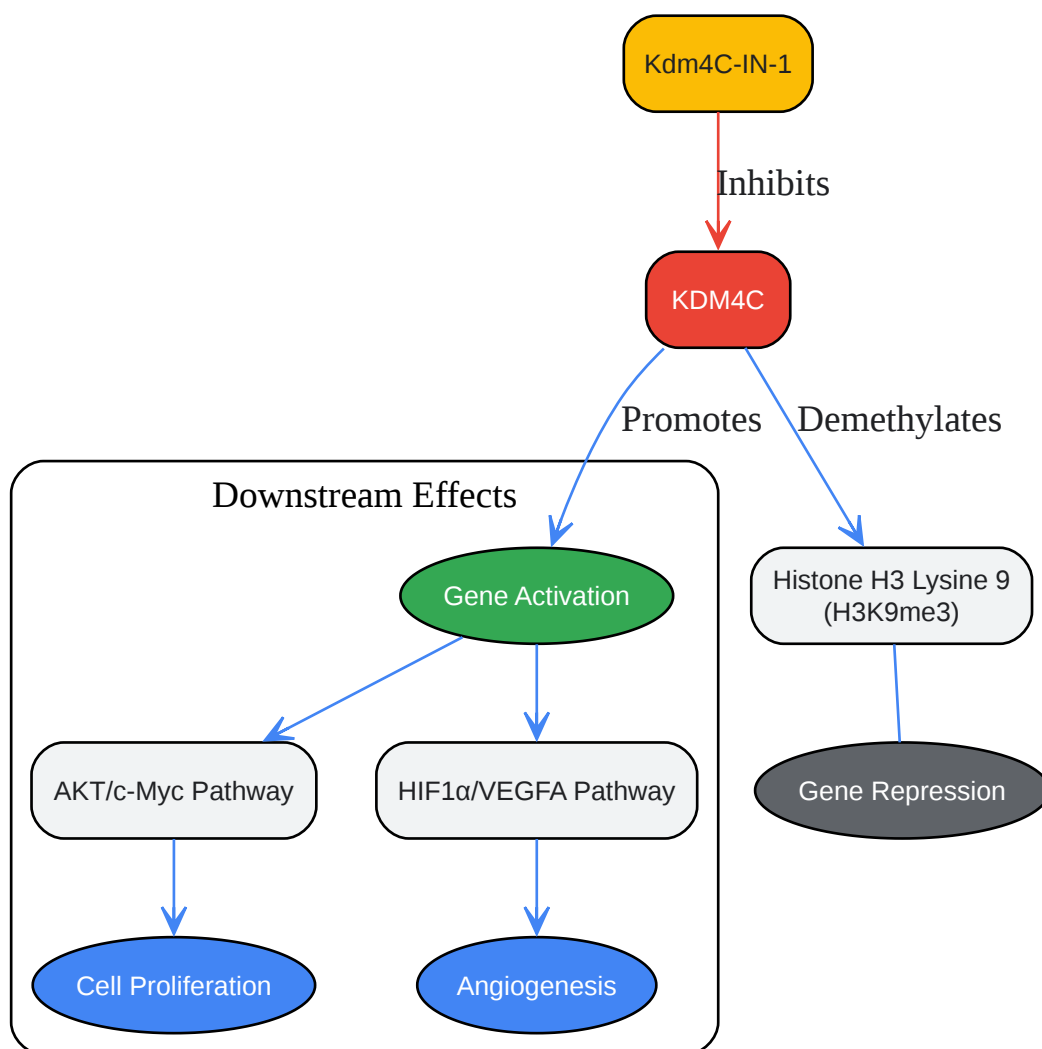
Storage

- Powder: Store the lyophilized powder at -20°C for up to 3 years.
- Stock Solutions: Prepare stock solutions in a suitable solvent, such as DMSO. Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store stock solutions at -80°C for up to 6 months, or at -20°C for up to 1 month.^[1]

Reconstitution of Kdm4C-IN-1

The following workflow outlines the reconstitution process, which must be carried out in a chemical fume hood.





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References

- 1. medchemexpress.com [medchemexpress.com]
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